Section

**Compound of Interest**

| | |
|---|---|
| *Compound Name:* | *Sodium propan-2-olate* |
| *CAS No.:* | *683-60-3* |
| *Cat. No.:* | *B1589648* |

Sodium isopropoxide, with the chemical formula $C_3H_7NaO$, is the sodium salt of isopropanol.[1] It is a powerful alkoxide that serves primarily as a strc

The compound typically appears as a white to off-white, hygroscopic crystalline powder.[1][2] It is highly sensitive to both air and moisture, reacting vi

Table 1: Key Physicochemical Properties of Sodium Isopropoxide

| Property | Value |
|---|---|
| CAS Number | 683-60-3 |
| Molecular Formula | $C_3H_7NaO$ |
| Molecular Weight | 82.08 g/mol |
| Appearance | White to off-white crystalli |
| Melting Point | 70 - 75 °C |
| Solubility | Soluble in tetrahydrofuran |
| Sensitivity | Highly sensitive to air and |

## Section 2: Synthesis and In-Process Quality Control

The reliable performance of sodium isopropoxide in any synthetic protocol is contingent upon its purity and activity. Commercial sources are available

### Laboratory-Scale Synthesis Protocol

The standard synthesis involves the direct reaction of sodium metal with anhydrous isopropanol.[1][10][11] The reaction appears straightforward but c

Expertise & Rationale:

- Anhydrous Alcohol: The use of high-purity, anhydrous isopropanol (<0.05% water) is paramount. Any residual water will preferentially react with the
- Inert Atmosphere: The entire process must be conducted under an inert atmosphere (e.g., dry nitrogen or argon) to prevent the formation of sodiun
- Reaction Rate: The reaction rate of sodium with isopropanol is significantly slower than with methanol or ethanol.[12][13] Gentle heating may be re [7][12] Using a high-surface-area form of sodium (e.g., "sodium sand") or providing gentle agitation can mitigate this issue.[13]

Step-by-Step Methodology:

- Preparation: Assemble a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a nitrogen/argon inlet, and a dropping fun

© 2026 BenchChem. All rights reserved.

- Reagent Charging: Under a positive pressure of inert gas, charge the flask with sodium metal (cut into small, clean pieces).
- Solvent Addition: Add anhydrous isopropanol to the flask.
- Reaction: The reaction will begin, evidenced by the evolution of hydrogen gas. The rate can be controlled by the addition rate of isopropanol or by
- Isolation (Optional): If the solid is required, the excess isopropanol can be removed under reduced pressure.[10] However, it is often more practical

}

Figure 1: Laboratory Synthesis Workflow for Sodium Isopropoxide.

## Quality Control: Activity Determination by Titration

A common failure point in reactions utilizing alkoxide bases is the use of a reagent that has degraded due to moisture exposure. Therefore, titrating a standardized acid.

Step-by-Step Titration Protocol:

- Sample Preparation: Under an inert atmosphere, accurately weigh approximately 1.0 g of the sodium isopropoxide solid (or an equivalent amount
- Quenching: Cautiously add ~50 mL of deionized water to the flask. The reaction is exothermic and will release hydrogen gas; perform this step in a
- Indicator: Add 2-3 drops of a suitable indicator, such as phenolphthalein.
- Titration: Titrate the resulting sodium hydroxide solution with a standardized solution of hydrochloric acid (e.g., 0.5 M HCl) until the indicator endpoi
- Calculation: The molarity and thus the percentage activity of the sodium isopropoxide can be calculated from the volume of titrant used.

Calculation: Activity (%) = (V_HCl × M_HCl × MW_NaO-iPr) / (Weight_sample) × 100 Where:

- V_HCl = Volume of HCl titrant (L)
- M_HCl = Molarity of standardized HCl (mol/L)
- MW_NaO-iPr = Molecular weight of sodium isopropoxide (82.08 g/mol )
- Weight_sample = Initial weight of the sodium isopropoxide sample (g)

}

Figure 2: Workflow for Titration-Based Activity Determination.

# Section 3: Core Applications in Synthetic Chemistry

Sodium isopropoxide is a versatile reagent whose value is demonstrated in numerous transformations critical to research and drug development.

## Williamson Ether Synthesis

This classic $S_n2$ reaction is a reliable method for forming ethers. For the synthesis of isopropyl ethers, using sodium isopropoxide as the nucleophile t

Expertise & Rationale: The alternative pathway—using an isopropyl halide and a different alkoxide—would be highly prone to E2 elimination due to th the desired ether.[10]

}

Figure 3: Mechanism of the Williamson Ether Synthesis.

## Base-Catalyzed Reactions

© 2026 BenchChem. All rights reserved.

As a strong base, sodium isopropoxide is effective for deprotonations in various reactions, including eliminations, condensations, and isomerizations.

Case Study Application: Ibuprofen Synthesis Sodium isopropoxide is famously used as a catalyst in the manufacturing of intermediates for ibuprofen,

## Section 4: Critical Safety, Handling, and Storage Protocols

The high reactivity of sodium isopropoxide necessitates stringent safety protocols. Mishandling can lead to violent reactions, fire, and severe chemica

Table 2: Hazard Analysis and Mitigation

| Hazard | Nature of Risk |
|---|---|
| Flammable Solid / Self-Heating | The material can ignite sp |
| Reacts Violently with Water | Rapid, exothermic reactio |
| Corrosive | Causes severe skin burns |

Storage: Store in a cool, dry, well-ventilated area designated for corrosive and flammable materials.[19][21][22] The container must be tightly sealed a

Spill & Waste Disposal:

- Small Spills: Cover with a dry, inert absorbent material like sand or vermiculite. Scoop into a dry container for disposal.
- Disposal/Quenching: Neutralize waste material or unneeded reagent by slowly and cautiously adding it in small portions to a large volume of a less

}

Figure 4: Logical Consequences of Improper Handling.

## Conclusion

Sodium isopropoxide is a deceptively simple yet powerful tool in the arsenal of the synthetic chemist. Its efficacy as both a strong base and a nucleop protocols for synthesis, quality control, and safe handling, researchers can reliably harness the synthetic power of sodium isopropoxide to advance th

## References


- Benchchem. An In-depth Technical Guide to the Synthesis of 2-Isopropoxyethanol. [URL: https://vertexaisearch.cloud.google.com/grounding-api-re QazIm2ywtCInS6jtyVoOX8kwFoCR2kMTlxXqst11bvZr_UzadFNrzWx20_DUXy4G6Ov5foepqx5tbDqhuzp]
- CymitQuimica. CAS 683-60-3: Sodium isopropoxide. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFwLjzQ2R2BL
- Fisher Scientific. Sodium isopropoxide - SAFETY DATA SHEET. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHH _z8ZL3hyyYvc4ivGVhjNl7PZMuZduLEmioNApmNF8dhHVOuqZCPA87WrBD3mDUqaeCnWGJjXsFcKnL30kH2OWdrmP6pXI0gIUHWKEaBt7QkJr
- Symax Laboratories Private Limited. Sodium Isopropoxide. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGsiC_3R
- Fisher Scientific. SAFETY DATA SHEET - Sodium isopropoxide. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGsU iaoc3ie0Jo4o4wGdedPM_TNz77UIIsR9FqFaTalZiX704v-UceEJ76fD5zn3Xd_y3nliXbHWf4IHWa-pLD41tAXtu6xaMtgVhgqbP8qU4ES6g8fY7l4]
- CymitQuimica. SAFETY DATA SHEET. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGAHtJWOjzVWA14w8IqfLutE
- Biosynth. Sodium isopropoxide | 683-60-3. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQE5Op0ER12JEaWmuGY
- Gelest, Inc. SODIUM ISOPROPOXIDE, 20% in tetrahydrofuran - Safety Data Sheet. [URL: https://vertexaisearch.cloud.google.com/grounding-api- TZZ7J0c4xm7ePQqAZ6cY5gOrbFQNhZ8lcUKbmMW38mJbz2D8292BSHJdhV7d_JP1zldswGHPDOzqA=]
- ChemicalBook. **Sodium propan-2-olate** - Safety Data Sheet. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGdduC
- ChemBK. Sodium isopropoxide. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHDBmV9GHQ8PkIYcXe3GZz46YE
- Thermo Scientific Chemicals. Sodium isopropoxide 5 g | Buy Online. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQ -1HKI9vicVXTg==]
- Guidechem. CAS 683-60-3 | **Sodium propan-2-olate** supply. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGdYEe
- Thermo Fisher Scientific. CAS RN | 683-60-3. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEYAua-d7_08uGcGMI


© 2026 BenchChem. All rights reserved.

- Thermo Fisher Scientific. SAFETY DATA SHEET. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQE4rUTyjFgaNWblA bjlvmW8JdzQrwf9SvrrYGA1LRXcShQlL15wFBCKEfH4qM_CU5fJHZJethf0NyRVuchDuOyB9uUNyOE67esafUmEs_zxV3GNwCnVO1sYX7ixnYv9I
- Fisher Scientific. SAFETY DATA SHEET. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQHIs31Lch8PlulEAnJ1oZGbBjPlmMIyLO4qwjzWwUnZVmgfLJn5zMC6NzqpRWACIU9uWxWTCubUdZlSBNijn3UGvnOLB6hsP0t_x
- abcr Gute Chemie. AB205241 | CAS 683-60-3. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQE3uu5GYDLf5vIsY1M
- ChemicalBook. **Sodium propan-2-olate** | 683-60-3. [URL: https://vertexaisearch.cloud.google.
- Haz-Map. Sodium isopropoxide - Hazardous Agents. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFWuLDOMomc
- Google Patents. US6444862B1 - Synthesis and isolation of metal alkoxides. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/
- Indian Academy of Sciences. Synthesis and characterization of sodium alkoxides. Bull. Mater. Sci., Vol. 29, No. 2, April 2006, pp. 173–179. [URL: h iaVzD6VF4DpOuRem784pH30cIIWTT2I8pdNzPU5RrnesvgCYqg==]
- Chegg.com. Solved B2) Compound 9 can react with sodium isopropoxide. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AU ryCeLHmuaiQwjZKVMKOVyv4ASy8LU17sNmeCKCOmNQO7cLXcvJyU0urOZF12wkhOl4YHAAM3MirYsS4Pqa9wPFRiAVBcfiWE3GFfqRT8hLzE
- Sciencemadness Discussion Board. Making sodium isopropoxide - Sodium is not dissolving. [URL: https://vertexaisearch.cloud.google.com/ground redirect/AUZIYQEEF2j1nesYKOfwdHXRjLPoPGcqsNxz0r7RM2PehbrcebAYJNm5PQeFrBiop4zLyX1ma__P1bycfUVcbVVjAAOLXnLTuBoFLPGvM
- Sciencemadness Discussion Board. Making sodium isopropoxide - Sodium is not dissolving. [URL: https://vertexaisearch.cloud.google.com/ground
- YouTube. Titration of HCl with NaOH. [URL: https://www.youtube.
- YouTube. How Is Sodium Hydroxide Used In Titration? - Chemistry For Everyone. [URL: https://www.youtube.
- Pharmaguideline. Method of Analysis for Sodium Hydroxide. [URL: https://www.pharmaguideline.com/2008/06/method-of-analysis-for-sodium.html]


***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

## Sources


- 1. CAS 683-60-3: Sodium isopropoxide | CymitQuimica [cymitquimica.com]
- 2. Sodium isopropoxide - Hazardous Agents | Haz-Map [haz-map.com]
- 3. fishersci.be [fishersci.be]
- 4. Sodium isopropoxide | 683-60-3 | FS180720 | Biosynth [biosynth.com]
- 5. chembk.com [chembk.com]
- 6. Sodium isopropoxide 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. US6444862B1 - Synthesis and isolation of metal alkoxides - Google Patents [patents.google.com]
- 8. fishersci.com [fishersci.com]
- 9. assets.thermofisher.cn [assets.thermofisher.cn]
- 10. benchchem.com [benchchem.com]
- 11. ias.ac.in [ias.ac.in]
- 12. Sciencemadness Discussion Board - Making sodium isopropoxide - Sodium is not dissolving - Powered by XMB 1.9.11 [sciencemadness.org]
- 13. Sciencemadness Discussion Board - Making sodium isopropoxide - Sodium is not dissolving - Powered by XMB 1.9.11 [sciencemadness.org]
- 14. m.youtube.com [m.youtube.com]
- 15. youtube.com [youtube.com]
- 16. Page loading... [guidechem.com]
- 17. Cas Landing [thermofisher.com]
- 18. Sodium propan-2-olate | 683-60-3 [chemicalbook.com]
- 19. chemicalbook.com [chemicalbook.com]
- 20. gelest.com [gelest.com]
- 21. Sodium Isopropoxide, Sodium Isopropoxide Manufacturer, Supplier, Hyderabad, Telangana [symaxlaboratories.net]
- 22. static.cymitquimica.com [static.cymitquimica.com]


© 2026 BenchChem. All rights reserved.

- To cite this document: BenchChem. [Section 1: Core Physicochemical Properties and Characterization]. BenchChem, [2026]. [Online PDF]. Availat

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.